

# Tripentadecanoin-d5 chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tripentadecanoin-d5

Cat. No.: B15557102

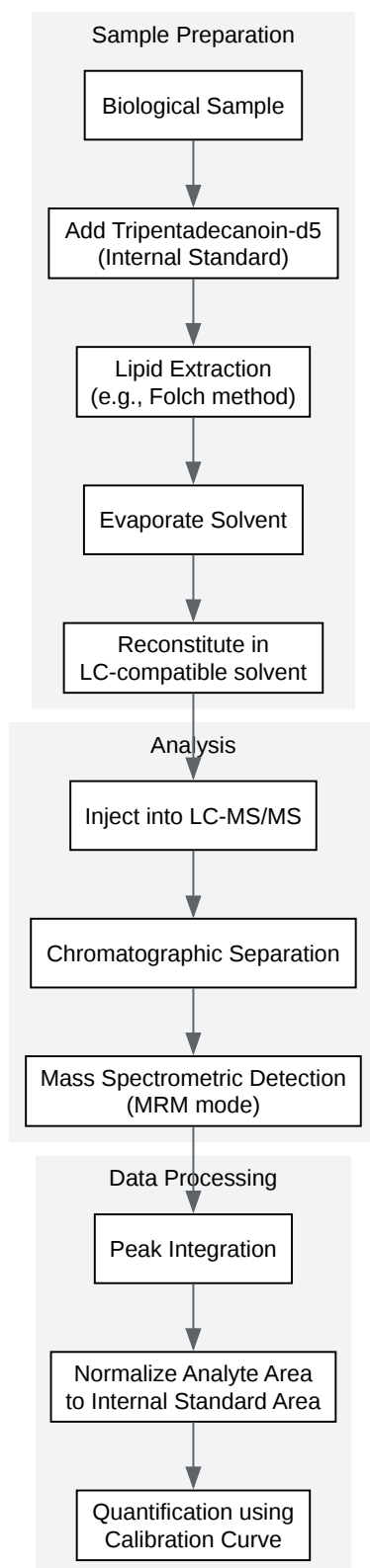
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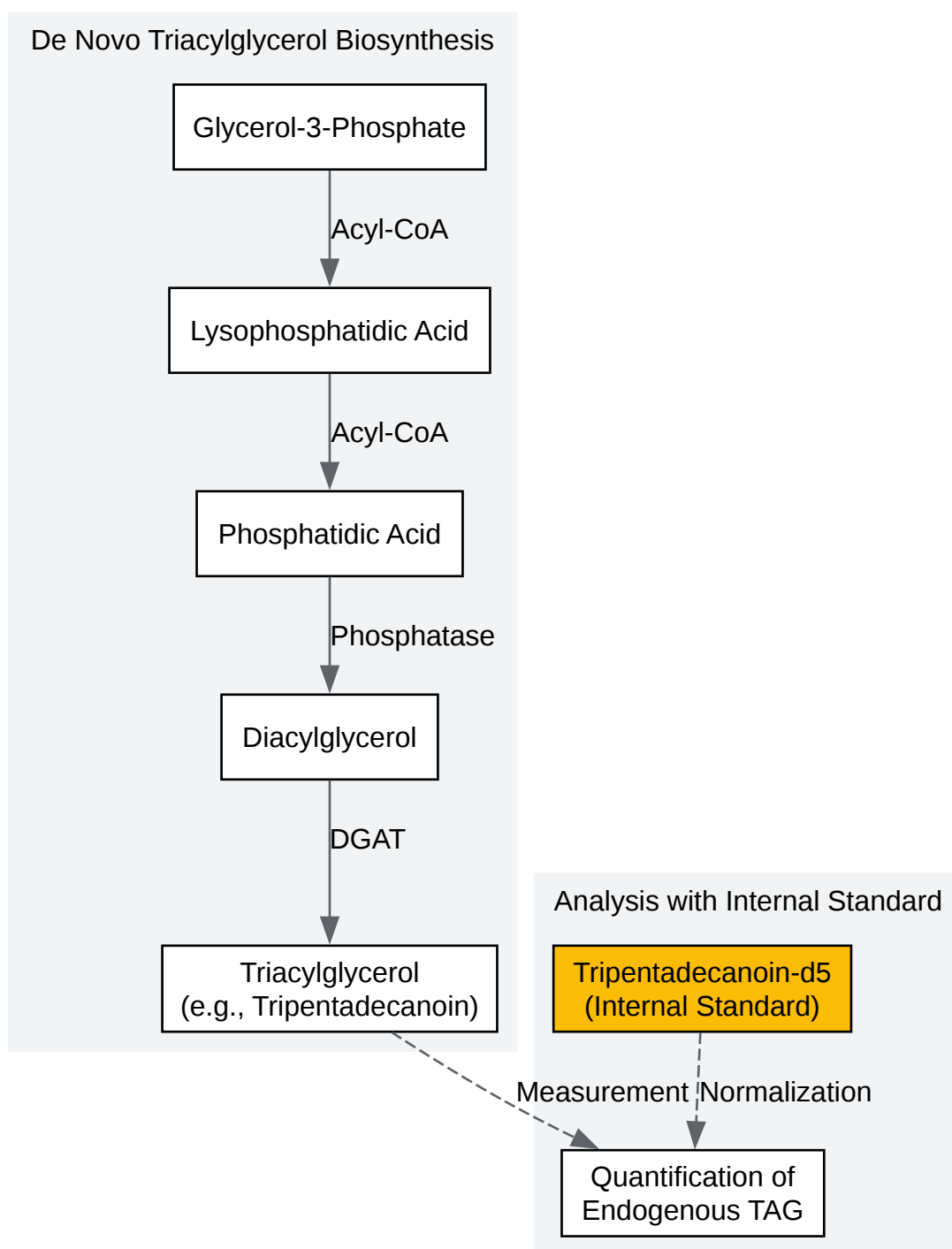
## Chemical Structure and Properties

**Tripentadecanoin-d5** is the deuterium-labeled form of Tripentadecanoin.<sup>[1][2][3]</sup> The five deuterium atoms are located on the glycerol backbone, which provides a stable isotopic label for mass spectrometry-based quantification.

Synonyms: TG(15:0/15:0/15:0)-d5, 1,2,3-Tripentadecanoyl glycerol-d5, **Tripentadecanoin-D5** (glyceryl-D5)<sup>[1][4][5]</sup>

Chemical Structure:





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## References

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- To cite this document: BenchChem. [Tripentadecanoin-d5 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557102#tripentadecanoin-d5-chemical-structure-and-properties]

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